

Navigating CAY10465 Usage: A Guide to Minimizing Off-Target Effects

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Compound of Interest

Compound Name: CAY 10465

Cat. No.: B15603190

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For researchers, scientists, and drug development professionals utilizing CAY10465, a potent and selective Aryl Hydrocarbon Receptor (AhR) agonist, ensuring experimental accuracy by minimizing off-target effects is paramount. This guide provides troubleshooting advice and frequently asked questions (FAQs) to address specific issues that may arise during your research.

Frequently Asked Questions (FAQs)

Q1: What is CAY10465 and what is its primary target?

CAY10465 is a high-affinity agonist for the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor involved in regulating the expression of a wide array of genes. It exhibits high selectivity for AhR.

Q2: What are the known off-target effects of CAY10465?

Currently, there is limited publicly available data on the broad off-target profile of CAY10465. However, it has been shown to have no significant effect on the estrogen receptor.^{[1][2]} Any cellular response observed that is not mediated by AhR activation should be considered a potential off-target effect.

Q3: What is a reliable marker for CAY10465 on-target activity?

Activation of the AhR signaling pathway typically leads to the upregulation of cytochrome P450, family 1, subfamily A, polypeptide 1 (CYP1A1) gene expression.^{[3][4][5][6][7][8][9]} Measuring the mRNA or protein levels of CYP1A1 is a robust method to confirm the on-target activity of CAY10465 in your experimental system.

Q4: What concentration of CAY10465 should I use in my cell-based assays?

The effective concentration of CAY10465 can vary between cell types. A general starting point is to perform a dose-response curve ranging from 0.01 nM to 100 μ M to determine the lowest effective concentration that elicits the desired on-target effect (e.g., CYP1A1 induction) in your specific cell line.^{[1][10]}

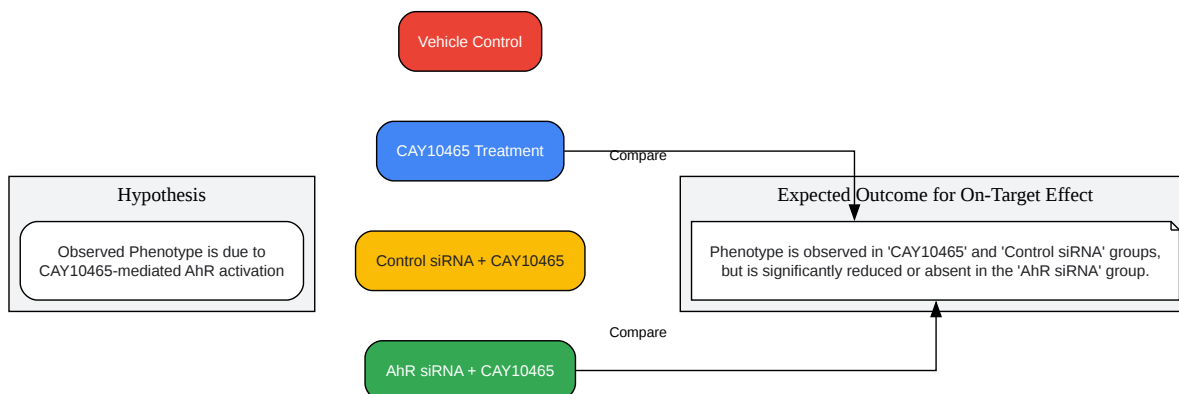
Troubleshooting Guide: Minimizing and Identifying Off-Target Effects

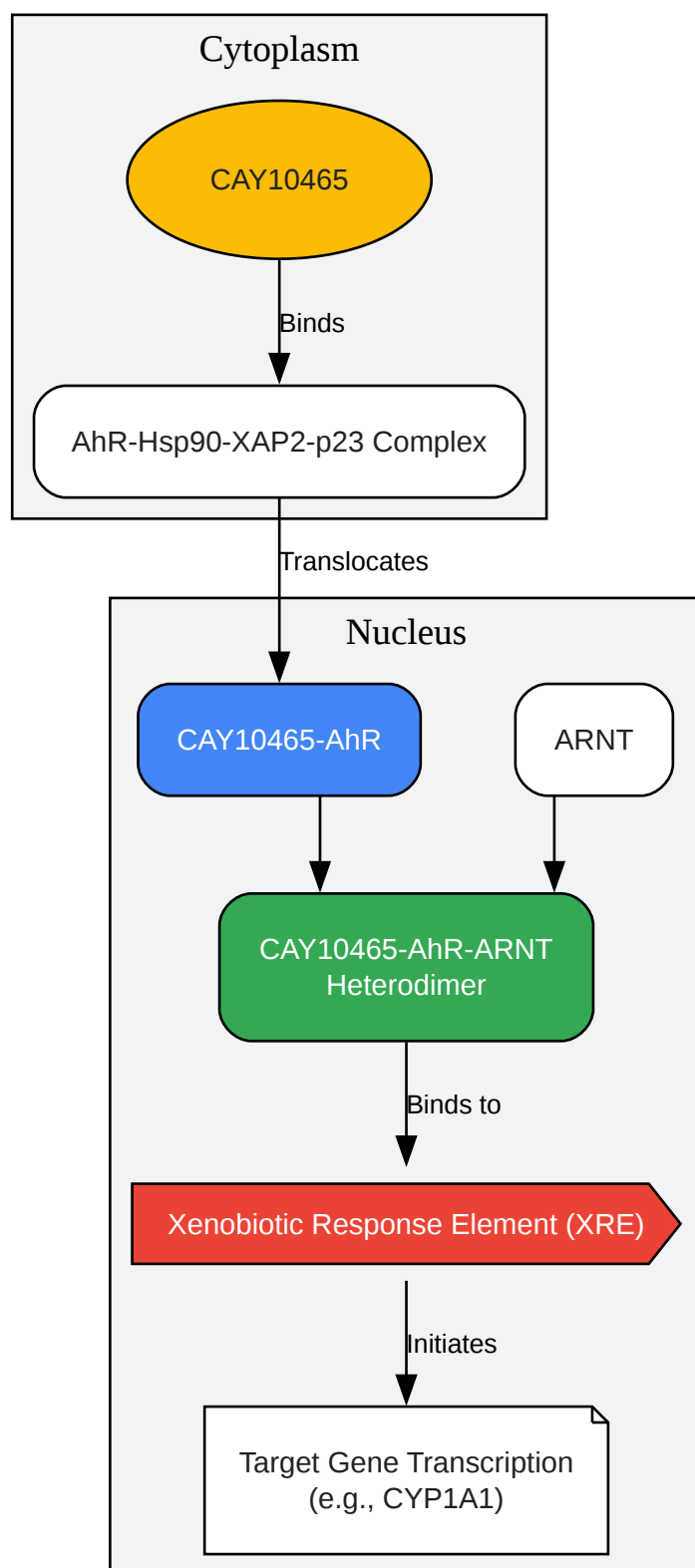
This section provides a structured approach to troubleshooting potential off-target effects when using CAY10465.

Issue 1: Observed Phenotype is Inconsistent with Known AhR Signaling

If the cellular phenotype you observe after CAY10465 treatment is not consistent with the known functions of the Aryl Hydrocarbon Receptor, it is crucial to investigate the possibility of off-target effects.

Troubleshooting Workflow:





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